

# Physical state and solubility of 2-Methylundecane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylundecane

Cat. No.: B3423766

[Get Quote](#)

An In-depth Technical Guide to the Physical State and Solubility of **2-Methylundecane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and solubility properties of **2-Methylundecane**. The information is presented to support research, development, and application of this compound in various scientific fields.

## Physical State and Properties

**2-Methylundecane** is a branched-chain aliphatic hydrocarbon. At ambient temperature, it exists as a clear, colorless to pale yellow liquid.[1] It is characterized by its low viscosity and is considered to be a lightweight emollient.[2]

Table 1: Physical Properties of **2-Methylundecane**

Property	Value	Source(s)
Appearance	Colorless to pale yellow clear liquid	[1]
Molecular Formula	C12H26	[3][4]
Molecular Weight	170.33 g/mol	[3][5]
Boiling Point	170 - 195 °C at 760 mm Hg	[1][6]
~210 °C	[7]	
Melting Point	-70 °C	[5][6][8]
-46.8 °C	[7]	
Density	0.74 g/cm <sup>3</sup>	[5][6][8]
Vapor Pressure	0.301 mmHg at 25 °C (estimated)	[1]
Flash Point	60.80 °C (141.00 °F) TCC (estimated)	[1]
42 °C	[5][6]	
Refractive Index	1.4094 (estimate)	[5][6]

## Solubility Profile

**2-Methylundecane** is a non-polar compound, which dictates its solubility characteristics. It is practically insoluble in water but shows good solubility in a range of organic solvents.

Table 2: Solubility of **2-Methylundecane**

Solvent	Solubility	Source(s)
Water	Insoluble; 0.09742 mg/L at 25 °C (estimated)	[1][2]
Alcohol	Soluble	[1]
Higher Alcohols	Good solubility / unlimited miscibility	[2]
Ethers	Good solubility / unlimited miscibility	[2]
Esters	Good solubility / unlimited miscibility	[2]
Aromatics	Good solubility / unlimited miscibility	[2]
Chlorinated Hydrocarbons	Good solubility / unlimited miscibility	[2]
Silicones	Soluble	[2]
Fats	Soluble	[2]
Isoparaffins	Soluble	[2]
Chloroform	Sparingly soluble	[5]
Methanol	Slightly soluble	[5]

## Experimental Protocols

The following sections detail the methodologies for determining the key physical and solubility properties of liquid hydrocarbons like **2-Methylundecane**, based on internationally recognized guidelines.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a pure substance, this is a distinct temperature, while

for mixtures, it occurs over a range.

Methodology (based on OECD Guideline 103 and ASTM D1078):

- **Apparatus Setup:** A distillation flask is filled with a measured volume of the test substance. A thermometer is positioned such that its bulb is level with the side arm of the flask. The side arm is connected to a condenser, which leads to a receiving graduate.
- **Heating:** The flask is heated at a controlled rate.
- **Initial Boiling Point:** The temperature is recorded at the instant the first drop of condensate falls from the condenser into the receiving graduate.
- **Distillation Range:** Heating is continued, and the temperature is recorded at various percentages of the distilled volume (e.g., 5%, 10%, 20%, etc.) until the final boiling point or dry point is reached.
- **Data Recording:** The entire temperature range from the initial boiling point to the final boiling point is reported as the distillation range.

## Determination of Melting Point

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this is a sharp point, while for amorphous solids or mixtures, it occurs over a range.

Methodology (based on OECD Guideline 102):

- **Sample Preparation:** A small, representative sample of the solidified substance is placed in a capillary tube.
- **Apparatus:** The capillary tube is placed in a heating block or liquid bath apparatus equipped with a calibrated thermometer or an electronic temperature sensing device.
- **Heating:** The apparatus is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.

- **Observation:** The sample is observed for the initial signs of melting (the appearance of the first liquid droplet) and the final point of melting (the disappearance of the last solid particle).
- **Data Recording:** The temperature range from the initial to the final melting point is recorded.

## Determination of Density

Density is the mass per unit volume of a substance. For liquids, it is often determined using a pycnometer, hydrometer, or a digital density meter.

Methodology (based on OECD Guideline 109 and ASTM D4052):

- **Using a Digital Density Meter (Oscillating U-tube):**
  - **Calibration:** The instrument is calibrated using two standards of known density, typically dry air and distilled water.
  - **Sample Introduction:** A small volume of the test liquid is introduced into the oscillating U-tube.
  - **Measurement:** The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.
  - **Calculation:** The density is calculated automatically by the instrument based on the calibration data. The measurement is performed at a constant, controlled temperature.

## Determination of Water Solubility

The water solubility of a substance is its saturation concentration in water at a given temperature.

Methodology (Flask Method, based on OECD Guideline 105):

- **Equilibration:** An excess amount of the test substance is added to a known volume of distilled water in a flask.
- **Stirring/Shaking:** The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium (saturation). This may take 24 hours or longer.

- **Phase Separation:** The mixture is allowed to stand to allow for phase separation. If necessary, centrifugation or filtration is used to separate the aqueous phase from the undissolved substance.
- **Analysis:** The concentration of the test substance in the clear aqueous phase is determined using a suitable analytical method (e.g., gas chromatography, HPLC).
- **Data Reporting:** The water solubility is reported in units of mass per volume (e.g., mg/L) at the specified temperature.

## Determination of Solubility in Organic Solvents

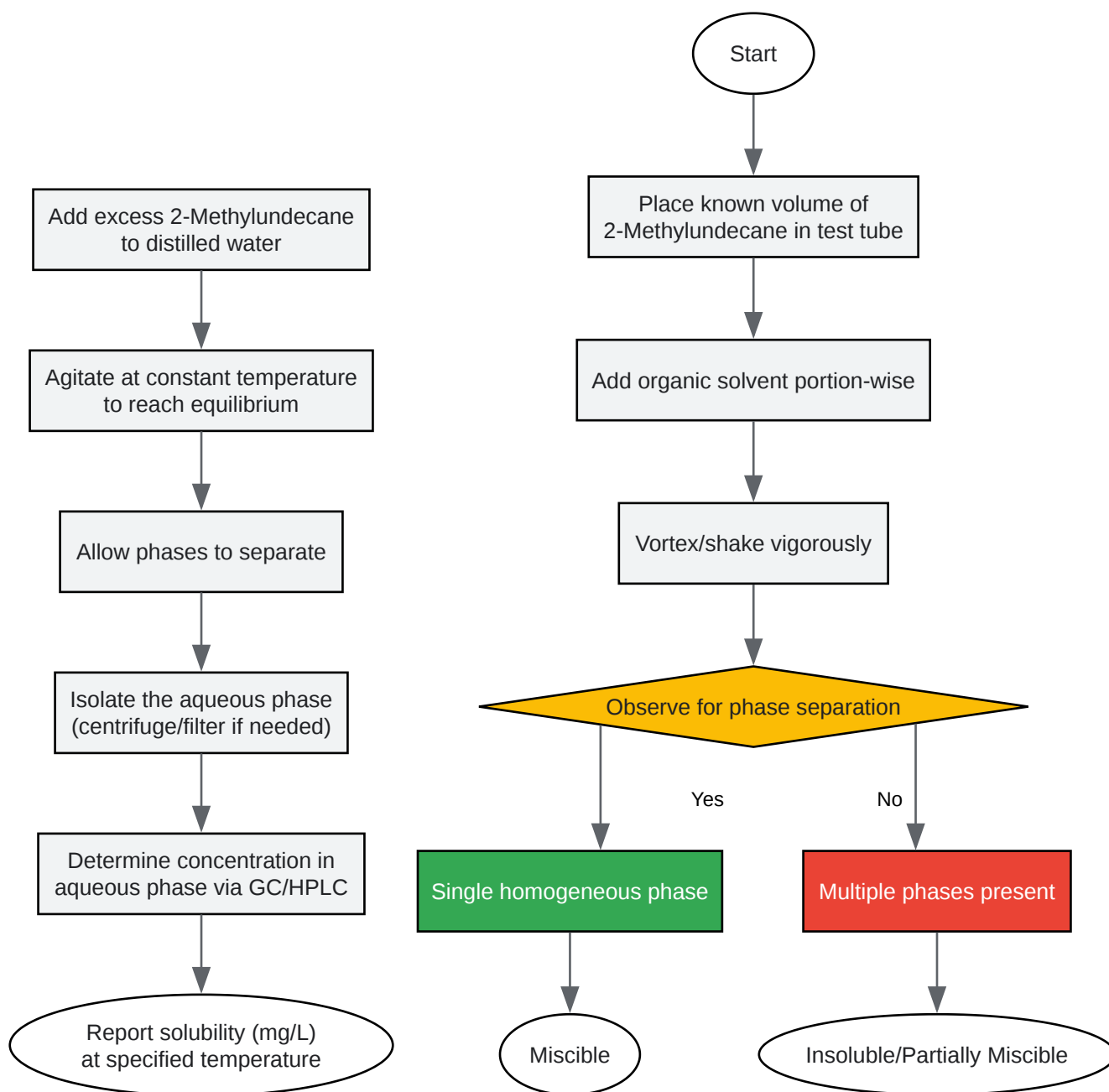
The solubility in organic solvents is often determined by miscibility tests.

Methodology:

- **Sample Preparation:** A known volume of the test substance (e.g., 1 mL) is placed in a test tube.
- **Solvent Addition:** The organic solvent is added portion-wise (e.g., in 0.5 mL increments) to the test tube.
- **Mixing:** After each addition, the mixture is vortexed or shaken vigorously.
- **Observation:** The mixture is visually inspected for homogeneity (a single phase) or the presence of multiple phases.
- **Classification:**
  - **Miscible:** If a single, clear phase is formed after the addition of a certain amount of solvent.
  - **Partially Miscible/Slightly Soluble:** If two phases are present but the volume of one phase has noticeably decreased.
  - **Immiscible/Insoluble:** If two distinct phases remain with no apparent change in volume.

## Visualizations

The following diagrams illustrate the generalized workflows for determining the physical and solubility properties of a liquid hydrocarbon.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. store.astm.org [store.astm.org]
- 2. store.astm.org [store.astm.org]
- 3. ww2.arb.ca.gov [ww2.arb.ca.gov]
- 4. store.astm.org [store.astm.org]
- 5. ASTM D4052 - eralytics [eralytics.com]
- 6. store.astm.org [store.astm.org]
- 7. oecd.org [oecd.org]
- 8. standards.iteh.ai [standards.iteh.ai]
- To cite this document: BenchChem. [Physical state and solubility of 2-Methylundecane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3423766#physical-state-and-solubility-of-2-methylundecane]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)